

An In-depth Technical Guide to the Physicochemical Properties of DHA Methyl Ester

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Compound of Interest

Compound Name: *Docosahexaenoic acid methyl ester*

Cat. No.: *B117281*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core physicochemical properties of docosahexaenoic acid (DHA) methyl ester. The information is curated for researchers, scientists, and professionals in drug development who utilize this compound in their work. This document presents quantitative data in structured tables, details relevant experimental protocols, and includes visualizations of key biological pathways and analytical workflows.

Core Physicochemical Properties

DHA methyl ester, the methyl ester form of the essential omega-3 fatty acid docosahexaenoic acid, is a crucial compound in various research fields. Its physical and chemical characteristics are fundamental to its application in experimental settings.

General and Physical Properties

Property	Value	Reference
Molecular Formula	C ₂₃ H ₃₄ O ₂	[1][2][3][4]
Molecular Weight	342.51 g/mol	[1][2][3][5][6][7]
Appearance	Colorless to light yellow liquid/oil	[5][8][9][10]
Density	0.921 g/mL at 25 °C	[4][5][8][11]
Boiling Point	429.9 ± 24.0 °C at 760 mmHg (Predicted)	[4][10][11]
Refractive Index	n ₂₀ /D 1.498 (lit.)	[5]
Flash Point	18 °C	[10]

Solubility

Solvent	Solubility	Reference
Water	Insoluble	[6]
n-Hexane	Immiscible	[6]
Ethanol	Soluble (100 mg/ml)	[9][10]
DMSO	Soluble (100 mg/ml)	[9][10]
DMF	Soluble (100 mg/ml)	[9][10]
Ethyl Ether	Soluble	[9]
Methylene Chloride	Soluble	[9]

Spectroscopic Data

Spectroscopic analysis is critical for the identification and characterization of DHA methyl ester.

Nuclear Magnetic Resonance (NMR) Spectroscopy

- ¹H NMR Spectroscopy: The proton NMR spectrum of DHA methyl ester is characterized by signals corresponding to its various protons, including those of the methyl ester group, the ethylenic protons of the double bonds, and the aliphatic chain.
- ¹³C NMR Spectroscopy: The carbon-13 NMR spectrum provides detailed information about the carbon skeleton of the molecule.

Mass Spectrometry (MS)

Electron ionization mass spectrometry (EI-MS) of DHA methyl ester typically shows a molecular ion peak corresponding to its molecular weight, along with a characteristic fragmentation pattern.^[12]^[13]

Infrared (IR) Spectroscopy

The IR spectrum of DHA methyl ester displays characteristic absorption bands. A prominent peak around 1740 cm⁻¹ corresponds to the C=O stretching vibration of the ester group.^[14]^[15] Other significant bands are observed for C-H and C=C stretching and bending vibrations.^[14]

Experimental Protocols

The following are detailed methodologies for determining the key physicochemical properties of DHA methyl ester.

Determination of Density

This protocol outlines the procedure for determining the density of a liquid sample like DHA methyl ester.

Materials:

- 10 mL graduated cylinder
- Electronic balance (accurate to ±0.001 g)
- DHA methyl ester sample
- Pipette

Procedure:

- Measure and record the mass of a clean, dry 10 mL graduated cylinder.
- Using a pipette, accurately transfer a known volume (e.g., 5 mL) of DHA methyl ester into the graduated cylinder.
- Record the volume of the liquid.
- Measure and record the total mass of the graduated cylinder containing the DHA methyl ester.
- Calculate the mass of the DHA methyl ester by subtracting the mass of the empty graduated cylinder from the total mass.
- Calculate the density using the formula: $\text{Density} = \text{Mass} / \text{Volume}$.
- Repeat the measurement at least two more times and calculate the average density.

Determination of Boiling Point (Micro Method)

This method is suitable for determining the boiling point of a small volume of liquid.

Materials:

- Thiele tube or similar heating apparatus
- Thermometer
- Small test tube
- Capillary tube (sealed at one end)
- Heating oil (e.g., mineral oil)
- DHA methyl ester sample

Procedure:

- Add a small amount (a few drops) of DHA methyl ester to the small test tube.
- Place the capillary tube, sealed end up, into the test tube containing the sample.
- Attach the test tube to the thermometer.
- Place the assembly in the Thiele tube containing the heating oil.
- Gently heat the side arm of the Thiele tube.
- Observe the capillary tube. A slow, continuous stream of bubbles will emerge from the open end of the capillary tube as the liquid approaches its boiling point.
- When a steady stream of bubbles is observed, stop heating.
- The boiling point is the temperature at which the bubbling ceases and the liquid begins to enter the capillary tube. Record this temperature.

Determination of Solubility

This protocol describes a general method for determining the solubility of a compound in various solvents.

Materials:

- Small test tubes
- Vortex mixer
- DHA methyl ester sample
- A range of solvents (e.g., water, ethanol, hexane, DMSO)
- Pipettes

Procedure:

- Add a small, accurately weighed amount of DHA methyl ester (e.g., 10 mg) to a test tube.

- Add a small volume (e.g., 0.1 mL) of the chosen solvent to the test tube.
- Vortex the mixture for 30 seconds.
- Visually inspect the solution for any undissolved solute.
- If the solute has completely dissolved, it is considered soluble at that concentration.
- If the solute has not dissolved, continue to add the solvent in small increments (e.g., 0.1 mL), vortexing after each addition, until the solute dissolves or a maximum volume is reached.
- Record the volume of solvent required to dissolve the sample. The solubility can then be expressed in terms of mg/mL.

Spectroscopic Analysis Protocols

a. ^1H NMR Spectroscopy

- Dissolve 5-10 mg of DHA methyl ester in approximately 0.6-0.7 mL of a deuterated solvent (e.g., CDCl_3).
- Transfer the solution to a clean NMR tube.
- Place the NMR tube in the spectrometer.
- Acquire the ^1H NMR spectrum according to the instrument's standard operating procedures.

b. Electron Ionization Mass Spectrometry (EI-MS)

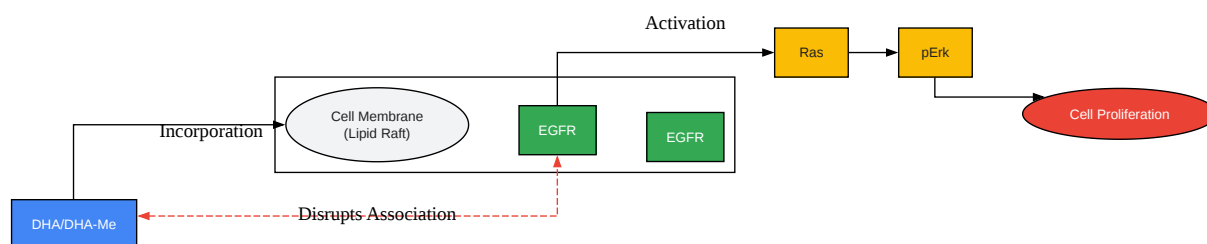
- Introduce a small amount of the DHA methyl ester sample into the mass spectrometer, typically via a direct insertion probe or after separation by gas chromatography.
- The sample is vaporized and then bombarded with a beam of high-energy electrons (typically 70 eV).
- The resulting ions are accelerated and separated based on their mass-to-charge ratio.
- A detector records the abundance of each ion, generating the mass spectrum.

c. Fourier-Transform Infrared (FTIR) Spectroscopy

- For a liquid sample like DHA methyl ester, the attenuated total reflectance (ATR) method is often used.
- Place a small drop of the sample directly onto the ATR crystal.
- Acquire the FTIR spectrum. The infrared beam passes through the crystal and interacts with the sample at the surface.
- Alternatively, a thin film of the liquid can be placed between two salt plates (e.g., NaCl) for transmission analysis.

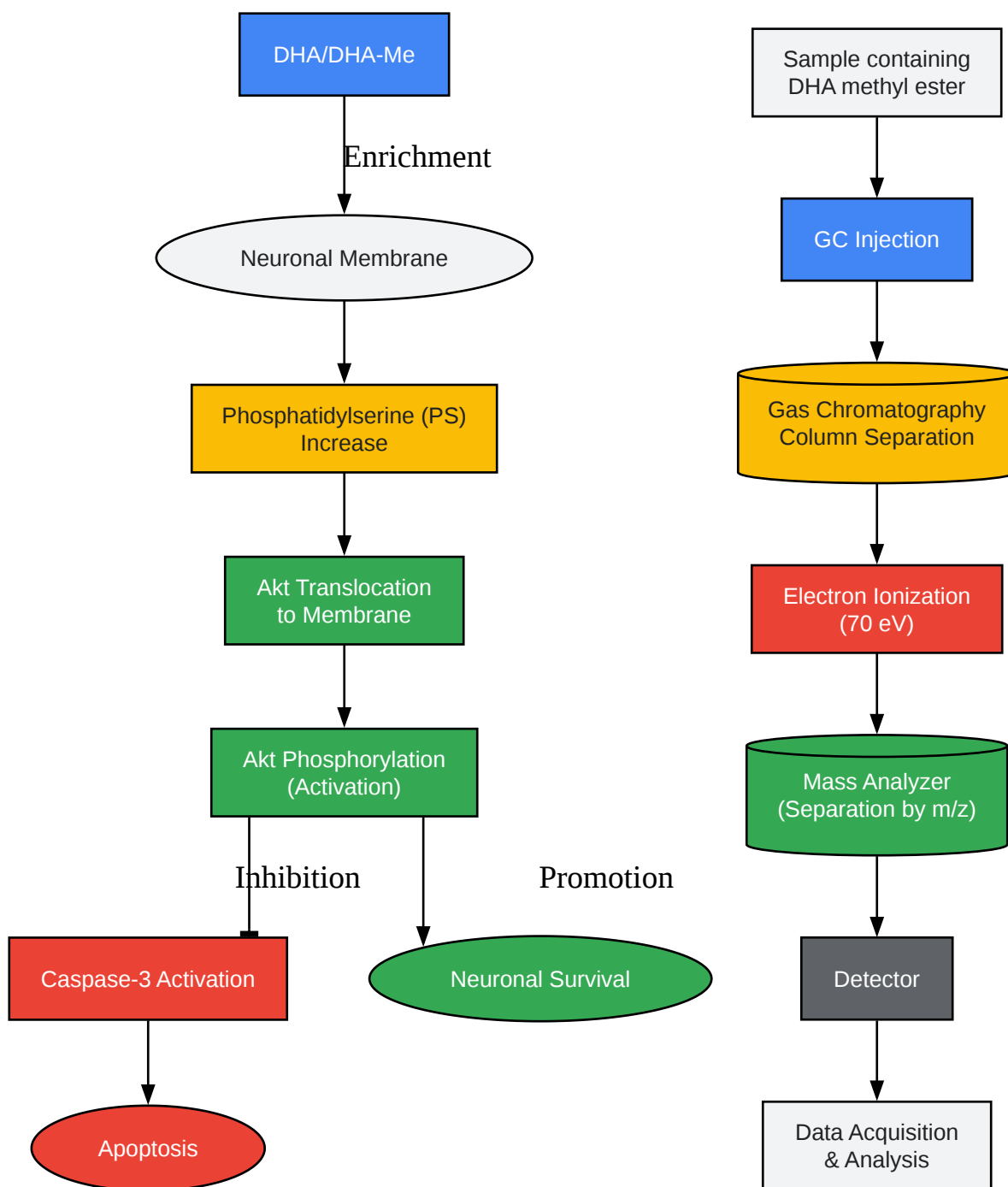
Signaling Pathways and Experimental Workflows

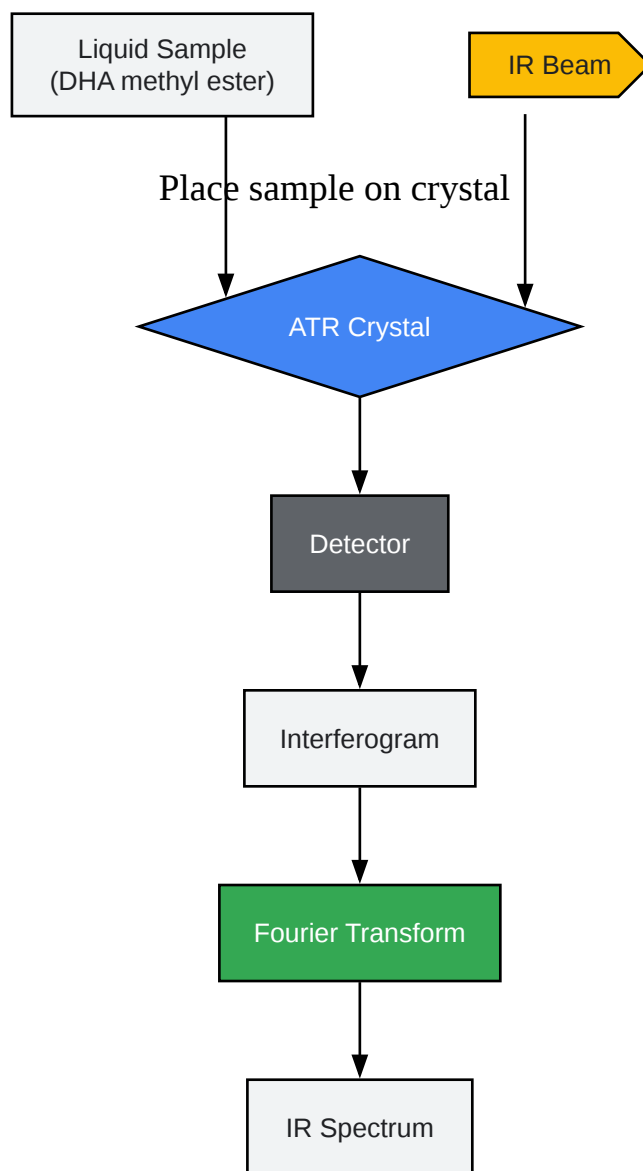
DHA and its derivatives are known to modulate various cellular signaling pathways. The following diagrams illustrate some of these pathways and typical experimental workflows for the analysis of DHA methyl ester.



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Caption: DHA's effect on EGFR signaling pathway.





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